

Essential Safety and Logistical Information for Handling 1-Bromo-1H-pyrrole

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Compound of Interest

Compound Name: 1-Bromo-1H-pyrrole

Cat. No.: B14557481

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Disclaimer: No specific Safety Data Sheet (SDS) for **1-Bromo-1H-pyrrole** (CAS No. 61930-30-1) was located. The following guidance is based on the safety data of structurally similar compounds, such as 3-Bromo-1H-pyrrole, and general principles of laboratory safety. It is imperative to handle this chemical with caution and to perform a risk assessment prior to use.

This document provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **1-Bromo-1H-pyrrole**. The procedural guidance herein is intended to establish safe laboratory practices and to be a trusted source for chemical handling information.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **1-Bromo-1H-pyrrole** is provided below.

Property	Value
Molecular Formula	C ₄ H ₄ BrN
Molecular Weight	145.99 g/mol
CAS Number	61930-30-1
Appearance	No data available; likely a liquid or solid
Boiling Point	No data available
Melting Point	No data available
Solubility	No data available

Hazard Identification and Precautionary Measures

Based on analogous compounds, **1-Bromo-1H-pyrrole** is anticipated to be harmful if swallowed, in contact with skin, or if inhaled, and may cause skin and eye irritation.[\[1\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[2\]](#)

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.

Operational Plan: Handling Procedures

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **1-Bromo-1H-pyrrole**.

Body Part	Protection
Eyes/Face	Chemical safety goggles and a face shield.[4]
Skin	A flame-resistant lab coat and chemically impervious clothing.[3][4]
Hands	Chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use. For unknown toxicities, consider double-gloving.[3][4]
Respiratory	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge is recommended. A self-contained breathing apparatus (SCBA) may be necessary for emergencies.[5][6]

Experimental Protocol: Step-by-Step Handling Guide

- Preparation:
 - Consult the Safety Data Sheet (SDS) for any other chemicals being used in the procedure.
 - Ensure the work area is clean and uncluttered.
 - Don all required Personal Protective Equipment (PPE).
- Handling:
 - Handle **1-Bromo-1H-pyrrole** in a chemical fume hood to minimize inhalation exposure.[3]
 - Avoid direct contact with skin and eyes.[3]
 - Use non-sparking tools to prevent ignition of flammable vapors.[3]
 - Keep the container tightly closed when not in use.[2]
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[1]
 - Keep the container tightly sealed.[2]

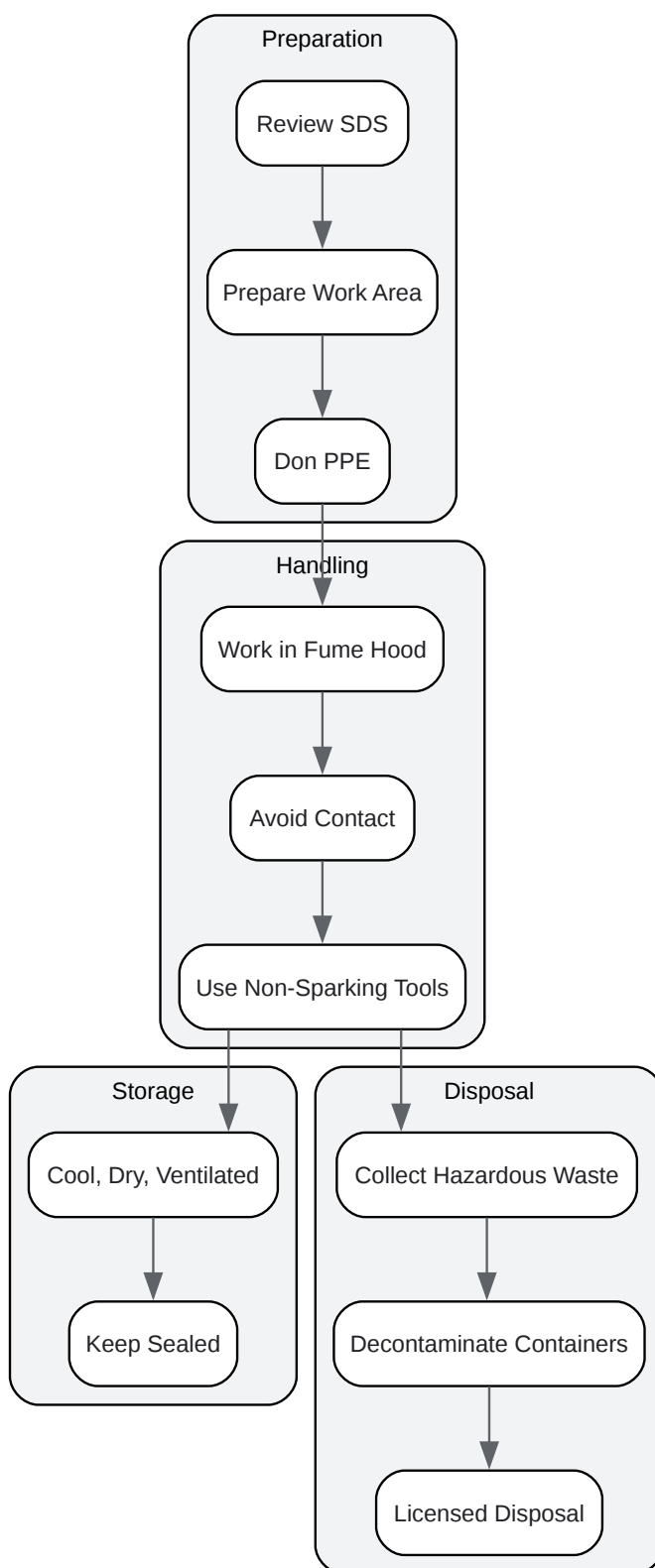
Disposal Plan

Waste Handling and Disposal

All waste materials should be handled as hazardous waste.

Waste Type	Disposal Procedure
Unused Chemical	Dispose of at a licensed chemical destruction facility. Do not pour down the drain.[3]
Contaminated Materials	Items such as gloves, paper towels, and empty containers should be collected in a designated, labeled hazardous waste container for disposal by a licensed waste management company.[3]
Contaminated Containers	Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The container can then be disposed of as regular waste or recycled, depending on local regulations.[3]

Visualized Workflow for Handling 1-Bromo-1H-pyrrole



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Caption: Workflow for the safe handling and disposal of **1-Bromo-1H-pyrrole**.

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